

Application Notes and Protocols: Measuring Eprobemide's Effect on Neurotransmitter Levels

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Compound of Interest

Compound Name: Eprobemide

Cat. No.: B1671552

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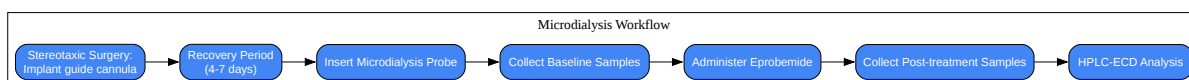
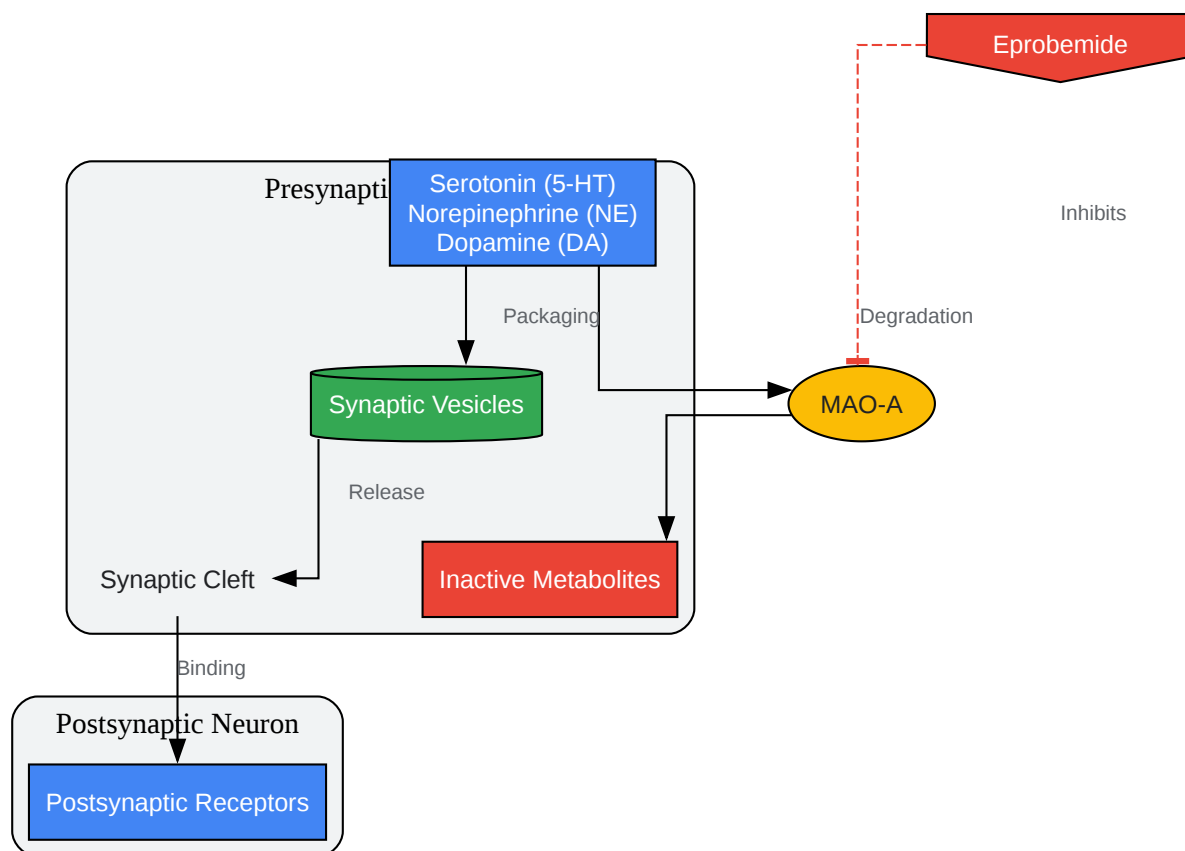
For Researchers, Scientists, and Drug Development Professionals

Introduction

Eprobemide is a reversible inhibitor of monoamine oxidase A (RIMA), a class of drugs known to modulate the levels of key neurotransmitters in the brain.[1] As an inhibitor of monoamine oxidase-A (MAO-A), **Eprobemide** reduces the breakdown of serotonin, norepinephrine, and dopamine, leading to increased concentrations of these neurotransmitters in the synaptic cleft.[1][2] This application note provides detailed protocols for assessing the in vitro and in vivo effects of **Eprobemide** on neurotransmitter levels, essential for preclinical and clinical drug development.

Signaling Pathway Affected by Eprobemide

Eprobemide's primary mechanism of action is the inhibition of MAO-A, an enzyme located on the outer mitochondrial membrane that is responsible for the degradation of monoamine neurotransmitters.[1][3] By inhibiting MAO-A, **Eprobemide** increases the availability of serotonin, norepinephrine, and dopamine in the presynaptic neuron, leading to enhanced neurotransmission.[2][4]



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References

- 1. Monoamine oxidase inhibitor - Wikipedia [en.wikipedia.org]
- 2. Neurochemical profile of moclobemide, a short-acting and reversible inhibitor of monoamine oxidase type A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Monoamine Oxidase Inhibition | Evotec [evotec.com]
- 4. Neurotransmitters of the brain: serotonin, noradrenaline (norepinephrine), and dopamine - PubMed [pubmed.ncbi.nlm.nih.gov]
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